

Cellular Functions of γ -Glutamyl Cyclotransferase: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Glutamyl group

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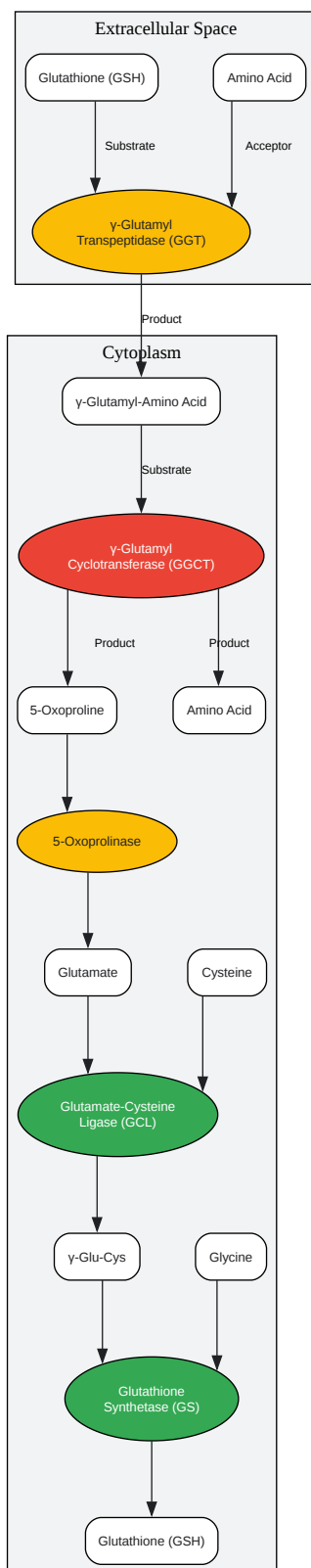
Abstract γ -Glutamyl Cyclotransferase (GGCT) is a key enzyme in glutathione metabolism, catalyzing the cyclization of γ -glutamyl dipeptides to form 5-oxoproline and a free amino acid. [1][2] Initially identified as the hypothetical protein C7orf24, GGCT is now recognized for its critical roles in maintaining cellular redox homeostasis and supplying amino acid precursors for glutathione synthesis.[3][4][5] Beyond its fundamental metabolic functions, GGCT has emerged as a significant factor in pathophysiology, particularly in oncology. It is frequently overexpressed in a wide array of human cancers, where it promotes proliferation, migration, and invasion, making it a promising diagnostic marker and therapeutic target.[1][3] Recent studies have also implicated GGCT in the regulation of programmed cell death, specifically ferroptosis, by modulating intracellular glutathione levels.[6][7] This technical guide provides an in-depth overview of the core cellular functions of GGCT, its enzymatic properties, its role in signaling pathways, and its implications in disease. It includes summaries of quantitative data, detailed experimental methodologies for its study, and visualizations of key pathways and workflows to serve as a comprehensive resource for researchers, scientists, and drug development professionals.

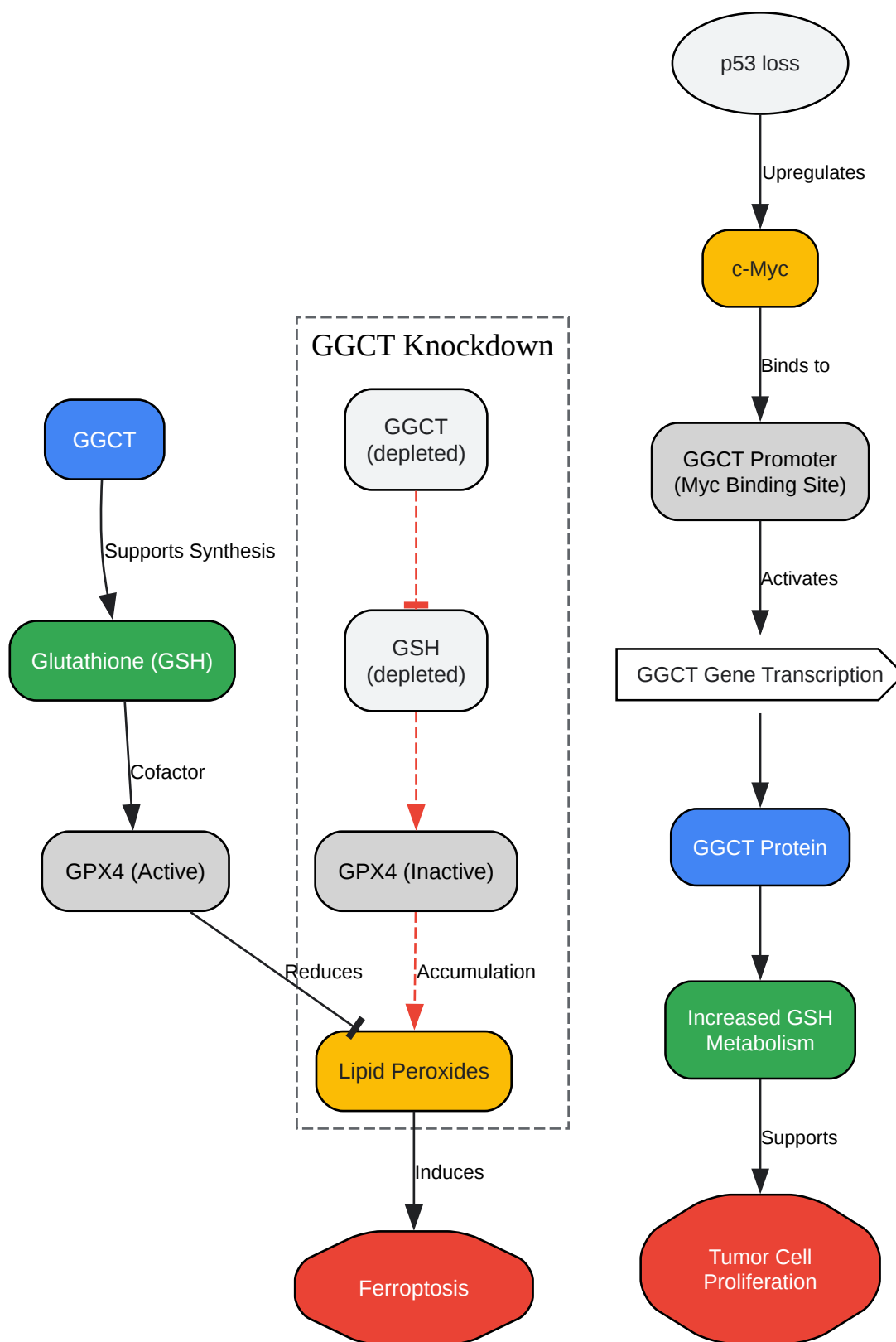
Enzymatic Function and Properties

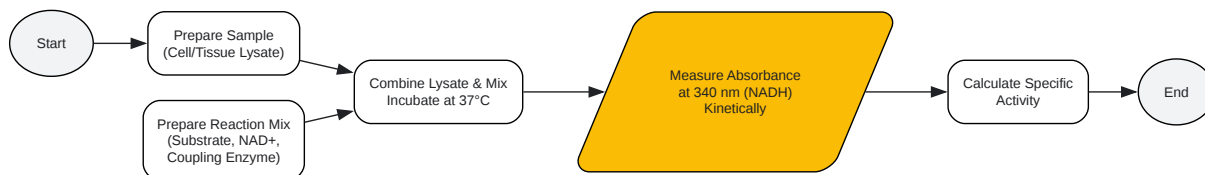
GGCT is a cytosolic enzyme that functions as a homodimer.^{[4][8]} The human protein consists of 188 amino acids with a molecular weight of approximately 21 kDa.^{[1][4]} Its primary role is within the γ -glutamyl cycle, a key pathway for glutathione degradation and synthesis.^{[5][9]}

The γ -Glutamyl Cycle

The γ -glutamyl cycle involves the synthesis and degradation of glutathione (GSH), a critical cellular antioxidant. Extracellular GSH is first cleaved by the membrane-bound enzyme γ -glutamyl transpeptidase (GGT), which transfers the γ -glutamyl moiety to an acceptor amino acid, forming a γ -glutamyl-amino acid dipeptide.^{[5][9]} This dipeptide is transported into the cell, where GGCT catalyzes the final degradation step. GGCT cleaves the dipeptide to release the free amino acid and 5-oxoproline.^{[1][5]} The released amino acid can be reutilized, and 5-oxoproline is converted to glutamate, a precursor for new GSH synthesis.^[9] This cycle is crucial for amino acid transport and salvaging the constituent amino acids of glutathione.^{[1][5]}







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